

1-(1-Chloroethyl)-4-fluorobenzene safety and handling

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Compound of Interest

Compound Name: 1-(1-Chloroethyl)-4-fluorobenzene

Cat. No.: B1225693

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An In-depth Technical Guide to the Safety and Handling of **1-(1-Chloroethyl)-4-fluorobenzene**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for trained professionals in a laboratory or drug development setting. The information provided is based on available data for **1-(1-Chloroethyl)-4-fluorobenzene** and structurally similar compounds. A comprehensive Safety Data Sheet (SDS) for this specific compound was not available at the time of writing. Therefore, all safety and handling procedures should be conducted with caution and in accordance with established laboratory safety protocols and regulations.

Chemical and Physical Properties

1-(1-Chloroethyl)-4-fluorobenzene is a halogenated aromatic compound. Due to the limited availability of specific experimental data for this compound, properties of structurally related chemicals are included for reference and should be used as an estimation.

Table 1: Physical and Chemical Properties

Property	Value	Source/Notes
Chemical Name	1-(1-Chloroethyl)-4-fluorobenzene	-
CAS Number	456-16-6	[1] [2]
Molecular Formula	C8H8ClF	[2]
Molecular Weight	158.6 g/mol	[2]
Appearance	Liquid	Assumed based on related compounds
Storage Temperature	2-8°C, under inert gas	[2]

Note: In the absence of specific data for **1-(1-Chloroethyl)-4-fluorobenzene**, properties of related compounds such as 1-Chloro-4-fluorobenzene and 1-Ethyl-4-fluorobenzene can provide some indication of its characteristics. For instance, 1-Chloro-4-fluorobenzene is a clear liquid with a boiling point of 129-130°C and a flash point of 29°C[\[3\]](#).

Hazard Identification and GHS Classification

Based on available supplier information, **1-(1-Chloroethyl)-4-fluorobenzene** is classified as a hazardous substance.

Signal Word: Warning[\[4\]](#)

GHS Hazard Statements:[\[4\]](#)

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

GHS Precautionary Statements:[\[4\]](#)

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.

- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Note: Structurally similar compounds like 1-Chloro-4-fluorobenzene are also classified as flammable liquids (H226)[5][6]. It is prudent to treat **1-(1-Chloroethyl)-4-fluorobenzene** as a potentially flammable liquid.

Safe Handling and Storage

Proper handling and storage are crucial to minimize exposure and associated risks.

Experimental Protocol for Safe Handling:

- Engineering Controls: All manipulations of **1-(1-Chloroethyl)-4-fluorobenzene** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood[7][8]. Use explosion-proof electrical and ventilating equipment[6][8]. Ensure that eyewash stations and safety showers are readily accessible[3].
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles that meet ANSI Z87.1 standards. A face shield should be worn in situations with a high risk of splashing[9][10].
 - Skin Protection: Wear a flame-resistant lab coat and appropriate chemical-resistant gloves (e.g., disposable nitrile gloves for short-term protection)[9]. Ensure gloves are inspected before use and changed immediately upon contamination[11]. Closed-toe shoes are mandatory[9][12].
 - Respiratory Protection: If working outside a fume hood or if ventilation is inadequate, use a NIOSH-approved respirator with appropriate cartridges for organic vapors[3][9].
- General Handling Practices: Avoid contact with skin, eyes, and clothing[8]. Do not breathe vapors or mists[3]. Keep away from heat, sparks, open flames, and other ignition sources[6][8]. Use only non-sparking tools and take precautionary measures against static discharge[6][8]. Wash hands thoroughly after handling[8].

Storage Procedures:

- Store in a tightly closed container in a cool, dry, and well-ventilated area[8].
- Keep away from heat and sources of ignition[6].
- Store under an inert atmosphere (e.g., nitrogen or argon) at 2-8°C for long-term stability[2].
- Incompatible materials include strong oxidizing agents[3][6].

First Aid Measures

In case of exposure, immediate medical attention is necessary.

Table 2: First Aid Procedures

Exposure Route	Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[7][13]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. If skin irritation occurs, seek medical attention.[7][13]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[3][13]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[11][14]

Fire-Fighting and Accidental Release Measures

Fire-Fighting:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam[6][7]. Water mist may be used to cool closed containers[6].
- Specific Hazards: The compound may be flammable, and vapors can form explosive mixtures with air[6][15]. Containers may explode when heated[6][15]. Hazardous decomposition products can include carbon oxides (CO, CO₂), hydrogen chloride, and hydrogen fluoride[3][16].
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear[3][7].

Accidental Release:

- Personal Precautions: Evacuate unnecessary personnel. Ensure adequate ventilation. Remove all sources of ignition. Wear appropriate PPE as described in Section 3[7].
- Environmental Precautions: Prevent the chemical from entering drains, sewers, or waterways[14].
- Containment and Cleanup:
 - For small spills, absorb with an inert material (e.g., sand, silica gel, vermiculite)[3].
 - Use spark-proof tools for collection[3].
 - Place the absorbed material into a suitable, labeled, and sealed container for disposal[3].

Disposal Considerations

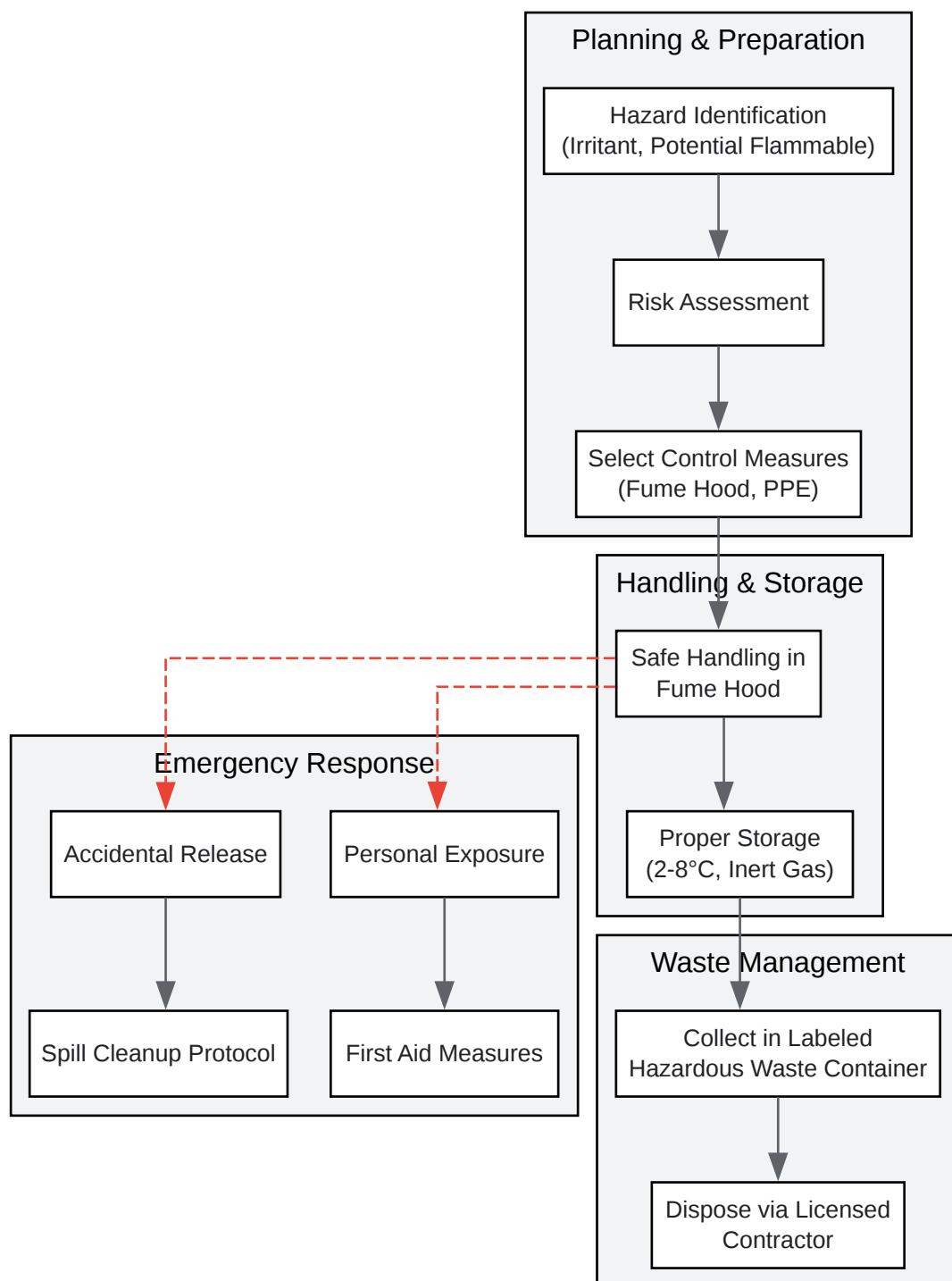
Chemical waste must be disposed of in accordance with all applicable federal, state, and local regulations. Do not dispose of down the drain or in regular trash.

General Disposal Protocol:

- Collect waste **1-(1-Chloroethyl)-4-fluorobenzene** and contaminated materials in a designated, properly labeled, and sealed hazardous waste container[17].

- The container must be compatible with the chemical[17].
- Store the waste container in a safe and secure location, away from incompatible materials[17].
- Arrange for disposal through a licensed hazardous waste disposal company[3].

Diagrams

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Caption: Workflow for the safe handling of **1-(1-Chloroethyl)-4-fluorobenzene**.

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